

Application Note: High-Purity Synthesis of 2-Bromo-N-butylacetamide

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Compound of Interest

Compound Name: 2-BROMO-N-BUTYLACETAMIDE

CAS No.: 67056-04-6

Cat. No.: B1310522

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Executive Summary

This application note details the optimized protocol for synthesizing **2-Bromo-N-butylacetamide** (CAS: 67056-04-6) via nucleophilic acyl substitution. While conceptually simple, the reaction between butylamine and bromoacetyl bromide requires strict kinetic control to prevent competitive

alkylation (dimerization) and to manage the potent lachrymatory nature of the acylating agent. This guide provides a scalable, high-yield methodology suitable for generating intermediates used in peptidomimetic synthesis and heterocycle formation.

Strategic Analysis & Mechanism

Reaction Logic

The synthesis relies on the high electrophilicity of the acid bromide carbonyl carbon. The primary challenge is the chemoselectivity between:

- Acylation (Desired): Attack of the amine nitrogen on the carbonyl carbon (Kinetic product).

- Alkylation (Undesired): Attack of the amine nitrogen on the

-carbon, displacing the bromide (

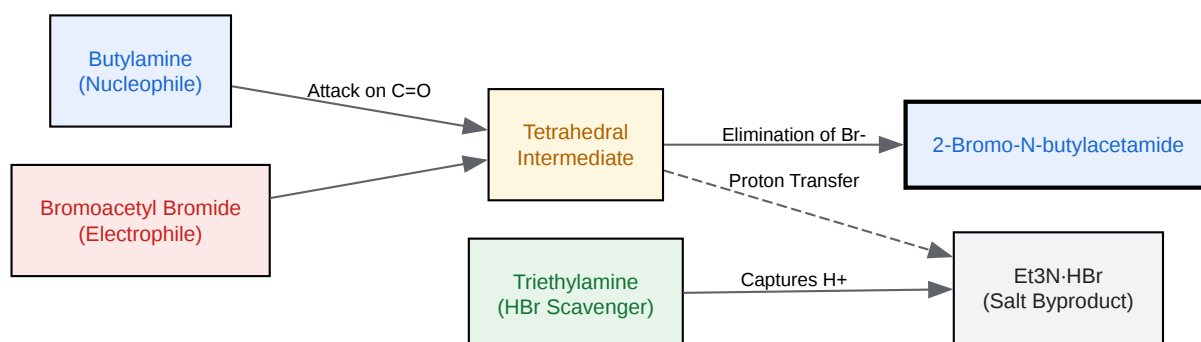
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By maintaining low temperatures (

) and using a non-polar solvent (DCM), we favor the acylation pathway. A tertiary amine base (Triethylamine) is employed to scavenge the HBr byproduct, driving the equilibrium forward and preventing the protonation of the nucleophilic butylamine.

Mechanistic Pathway

The following diagram illustrates the addition-elimination mechanism and the role of the auxiliary base.



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Caption: Mechanistic flow of the acylation reaction. The base neutralizes the hydrobromic acid generated during the collapse of the tetrahedral intermediate.

Material Safety & Handling (Critical)

WARNING: This protocol involves Bromoacetyl Bromide, a severe lachrymator and corrosive agent.^{[1][2]}

Hazard Class	Reagent	Risk Description	Mitigation Strategy
Lachrymator	Bromoacetyl Bromide	Causes severe eye irritation and tearing even at low ppm.	Handle only in a functioning fume hood. Double-glove (Nitrile). Keep a beaker of aqueous ammonia nearby to neutralize spills.
Corrosive	Bromoacetyl Bromide	Causes severe skin burns.[3]	Wear lab coat, safety goggles, and face shield if handling >10g.
Volatile Base	Butylamine	Noxious odor; respiratory irritant.	Dispense in hood. Wash glassware with dilute HCl immediately after use.

Experimental Protocol

Reagents & Stoichiometry

Scale: 50 mmol theoretical yield.

Component	Role	MW (g/mol)	Equiv.[4][5]	Amount	Density
Butylamine	Substrate	73.14	1.0	3.66 g (4.94 mL)	0.740 g/mL
Bromoacetyl Bromide	Reagent	201.84	1.1	11.10 g (7.35 mL)	1.51 g/mL
Triethylamine (TEA)	Base	101.19	1.2	6.07 g (8.43 mL)	0.726 g/mL
Dichloromethane (DCM)	Solvent	84.93	N/A	100 mL	Anhydrous

Step-by-Step Procedure

Phase 1: Reactor Setup

- Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar.
- Purge with Nitrogen () or Argon to remove atmospheric moisture.
- Add 100 mL of anhydrous DCM.
- Add 4.94 mL of Butylamine and 8.43 mL of Triethylamine.
- Cool the mixture to using an ice/water bath. Stir vigorously for 10 minutes.

Phase 2: Controlled Addition

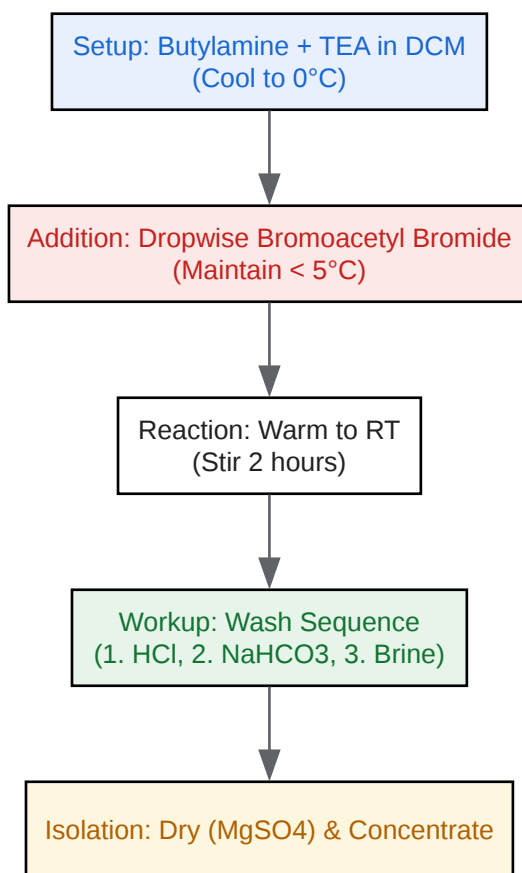
- Prepare a solution of Bromoacetyl bromide (7.35 mL) in 20 mL DCM in a pressure-equalizing addition funnel.
 - Expert Tip: Diluting the acid bromide prevents localized heating and "hot spots" that favor side reactions.
- Add the acid bromide solution dropwise over 30–45 minutes.
 - Observation: White smoke (ammonium salts) may form; the solution will turn cloudy as precipitates.
- Once addition is complete, allow the reaction to stir at for 1 hour, then remove the ice bath and warm to Room Temperature (RT) for 2 hours.

Phase 3: Workup & Purification

- Quench: Slowly add 50 mL of cold water to the reaction mixture.
- Separation: Transfer to a separatory funnel. Collect the organic (lower) layer.[\[6\]](#)

- Acid Wash (Critical): Wash the organic layer with 1M HCl (2 x 30 mL).
 - Why? This protonates and removes any unreacted butylamine and remaining TEA into the aqueous phase.
- Base Wash: Wash with Sat.
(2 x 30 mL) to remove any hydrolyzed bromoacetic acid.
- Brine Wash: Wash with Sat. NaCl (1 x 30 mL).
- Drying: Dry the organic layer over anhydrous
for 15 minutes. Filter.
- Concentration: Evaporate the solvent under reduced pressure (Rotovap) at
. Do not overheat, as alkyl bromides can degrade.

Workflow Visualization



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Caption: Operational workflow for the synthesis, highlighting the critical temperature control and wash steps.

Characterization & Quality Control

The product, **2-Bromo-N-butylacetamide**, typically presents as a colorless to pale yellow oil or low-melting solid.

Analytical Method	Expected Signal / Result	Interpretation
NMR (400 MHz,)	6.50 (br s, 1H)	Amide NH proton.
3.88 (s, 2H)	-Br (Deshielded singlet, characteristic).	
3.28 (q, Hz, 2H)	(Methylene adjacent to Nitrogen).	
1.50 (m, 2H)	Alkyl chain methylene.	
1.35 (m, 2H)	Alkyl chain methylene.	
0.92 (t, Hz, 3H)	Terminal .	
IR Spectroscopy	3280	N-H stretch.
1655	C=O stretch (Amide I band).	
1540	N-H bend (Amide II band).	

Troubleshooting Guide

- Issue: Product contains impurities (doublets in NMR near 3.0 ppm).
 - Cause: Presence of unreacted butylamine or amine salts.
 - Solution: Repeat the 1M HCl wash step during workup.
- Issue: Low Yield.

- Cause: Hydrolysis of acid bromide due to wet solvent.
- Solution: Ensure DCM is distilled or dried over molecular sieves before use.

References

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